

(4-Chlorophenyl)(diphenyl)methanol PubChem CID 228120 data

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Compound of Interest

Compound Name: (4-Chlorophenyl)
(diphenyl)methanol

CAS No.: 6922-89-0

Cat. No.: B3056124

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Technical Guide: (4-Chlorophenyl) (diphenyl)methanol

Synthesis, Impurity Profiling, and Applications in Peptide Chemistry[1]

Executive Summary

(4-Chlorophenyl)(diphenyl)methanol (CAS 6922-89-0), also known as 4-Chlorotrityl Alcohol, is a critical triarylmethyl derivative used primarily in two high-value sectors: pharmaceutical quality control and solid-phase peptide synthesis (SPPS).[1]

In the pharmaceutical industry, it serves as a certified reference standard for Clotrimazole Impurity A/B (the para-isomer impurity), essential for regulatory compliance in antifungal drug manufacturing.[1] In organic synthesis, it functions as the immediate precursor to 4-Chlorotrityl Chloride, a reagent used to generate acid-labile protecting groups for amines and thiols, and to

functionalize resins for peptide synthesis.[1] This guide details the physicochemical profile, validated synthesis protocols, and downstream applications of this versatile intermediate.[1]

Physicochemical Characterization

The following data aggregates experimental values for identification and quality control.

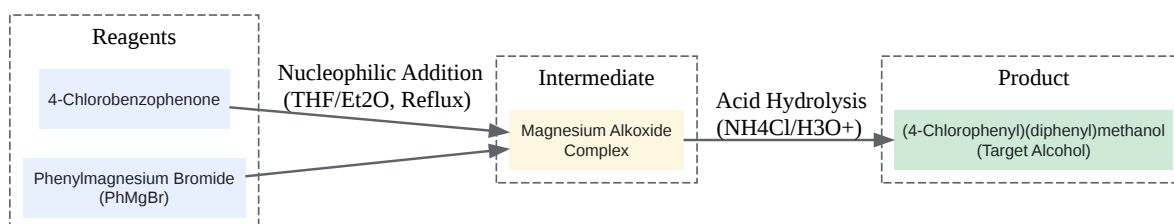
Property	Value	Notes
IUPAC Name	(4-Chlorophenyl)-diphenylmethanol	
CAS Number	6922-89-0	
Molecular Formula	C ₁₉ H ₁₅ ClO	
Molecular Weight	294.78 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	88–91 °C	Recrystallized from Ethanol/Hexane
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water	
pKa	~13.5 (Alcohol proton)	Estimated
Key Spectral Feature	IR: ~3400 cm ⁻¹ (O-H stretch); MS: m/z 294 [M] ⁺	

Synthesis & Production Workflow

The industrial and laboratory-scale synthesis of 4-Chlorotrityl alcohol relies on a Grignard addition strategy. This route is preferred over Friedel-Crafts alkylation due to higher regioselectivity.

Mechanism of Synthesis

The synthesis involves the nucleophilic attack of phenylmagnesium bromide on 4-chlorobenzophenone. This creates a magnesium alkoxide intermediate, which yields the target alcohol upon acidic hydrolysis.



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Figure 1: Grignard synthesis pathway for **(4-Chlorophenyl)(diphenyl)methanol**.

Experimental Protocol: Grignard Addition

Objective: Synthesize 10.0 g of **(4-Chlorophenyl)(diphenyl)methanol**.

Reagents:

- 4-Chlorobenzophenone (10.8 g, 50 mmol)[1]
- Phenylmagnesium bromide (1.0 M in THF, 60 mL, 60 mmol, 1.2 eq)[1]
- Anhydrous THF (100 mL)
- Saturated Ammonium Chloride (sat. NH_4Cl)[1]

Step-by-Step Methodology:

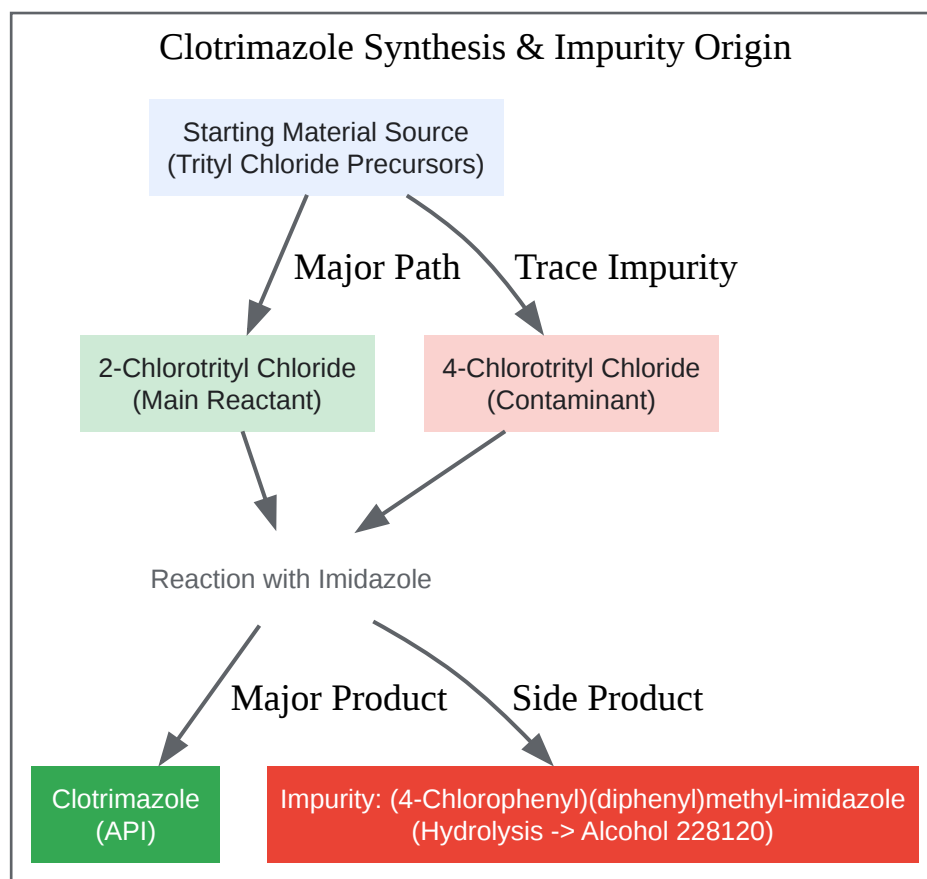
- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel under an Argon atmosphere.
- Dissolution: Charge the flask with 4-Chlorobenzophenone (10.8 g) and anhydrous THF (50 mL). Cool to 0°C in an ice bath.

- **Addition:** Transfer the Phenylmagnesium bromide solution to the addition funnel. Add dropwise to the ketone solution over 30 minutes. The solution will turn a characteristic dark red/brown color indicating the formation of the alkoxide complex.
- **Reaction:** Once addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Heat to gentle reflux (65°C) for 2 hours to ensure completion. Monitor by TLC (Hexane:EtOAc 9:1).
- **Quench:** Cool the mixture to 0°C. Carefully quench by slow addition of sat. NH₄Cl (50 mL).
Caution: Exothermic reaction.
- **Workup:** Extract the aqueous layer with Ethyl Acetate (3 x 50 mL). Combine organic layers, wash with brine, dry over anhydrous MgSO₄, and concentrate in vacuo.
- **Purification:** Recrystallize the crude solid from hot Ethanol/Hexane to yield white crystals.

Pharmaceutical Relevance: Impurity Profiling

In the manufacturing of Clotrimazole (an antifungal agent), **(4-Chlorophenyl)(diphenyl)methanol** is a key process impurity.^[1]

- **Drug Target:** Clotrimazole (1-[(2-chlorophenyl)-diphenyl-methyl]imidazole).^[2]
- **Impurity Identity:** The para-chloro isomer (CID 228120) arises if the starting material (2-chlorobenzotrichloride or 2-chlorotriptyl chloride) is contaminated with the 4-chloro isomer.
- **Regulatory Status:** Listed in the European Pharmacopoeia (EP) as Clotrimazole Impurity A (or B depending on specific monograph versions, commonly referred to as the para-isomer).
- **Significance:** Because the biological activity of trityl-imidazoles is highly sensitive to the position of the chlorine atom (ortho vs. para), the presence of the para-isomer must be strictly controlled (<0.15%).



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Figure 2: Origin of the 4-chlorophenyl impurity in Clotrimazole manufacturing.

Applications in Peptide Chemistry

Beyond its role as an impurity, the alcohol is a precursor to 4-Chlorotrityl Chloride, a valuable reagent for Solid-Phase Peptide Synthesis (SPPS).[1]

4-Chlorotrityl (Cl-Trt) Protecting Group

- Function: Protects amino, thiol, and carboxyl groups.[1]
- Lability: The 4-chloro substituent exerts an electron-withdrawing effect (inductive), making the corresponding carbocation less stable than the 4-methoxytrityl (MMT) cation but more stable than the unsubstituted trityl cation?

- Correction: Actually, the 4-Cl group destabilizes the carbocation relative to Trityl, making the C-Cl bond harder to break (less acid labile) than MMT, but it is often used when specific intermediate acid sensitivity is required.^[1]
- Resin Application: 2-Chlorotrityl chloride (2-CTC) resin is the standard for "super acid sensitive" cleavage. 4-Chlorotrityl derivatives are used when slightly different cleavage kinetics are desired or for solution-phase protection of side chains.

Protocol: Conversion to 4-Chlorotrityl Chloride

To utilize CID 228120 in peptide chemistry, it must be converted to the chloride.

- Reagents: **(4-Chlorophenyl)(diphenyl)methanol** (5.0 g), Thionyl Chloride (SOCl₂, 10 mL), Acetyl Chloride (10 mL).
- Procedure: Reflux the alcohol in neat SOCl₂ or Acetyl Chloride for 2 hours.
- Workup: Evaporate excess reagent under reduced pressure. Co-evaporate with dry toluene to remove traces of acid.
- Product: 4-Chlorotrityl chloride (moisture sensitive solid). Used immediately for resin loading.

Safety & Handling

- GHS Classification: Warning.^[3]
- Hazards:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H413: May cause long-lasting harmful effects to aquatic life (due to high lipophilicity, logP ~5.6).^[1]
- Storage: Store at room temperature (15-25°C). Keep container tightly closed.

References

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